

Technical Guide: Physical Properties of p-Xylene-d10

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Compound of Interest

Compound Name: *p-Xylene-d10*

Cat. No.: *B166488*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of deuterated para-xylene (**p-Xylene-d10**). The information herein is intended to support research, analytical method development, and applications where isotopic labeling is crucial. Data is presented in a clear, tabular format, followed by a summary of standard experimental methodologies for property determination and a workflow diagram illustrating a common application.

Core Physical and Chemical Properties

p-Xylene-d10, with the chemical formula $C_6D_4(CD_3)_2$, is the deuterated analog of p-xylene. The substitution of hydrogen with deuterium atoms imparts a greater molecular weight and slight changes in physical properties compared to its non-deuterated counterpart, making it invaluable for use as an internal standard in mass spectrometry-based analyses.

Quantitative Data Summary

The key physical properties of **p-Xylene-d10** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions
Molecular Weight	116.23	g/mol	N/A
Density	0.948	g/mL	at 25 °C
Boiling Point	135	°C	at 1013 hPa
Melting Point	13	°C	N/A
Flash Point	25.00	°C	Closed Cup
Refractive Index	1.492	n _{20/D}	at 20 °C
Water Solubility	Insoluble (0.2)	g/L	N/A
Appearance	Colorless Liquid	N/A	N/A
Isotopic Purity	≥98	atom % D	N/A

Data compiled from various chemical suppliers and safety data sheets.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols for Property Determination

The physical properties listed above are determined using standard laboratory procedures. While specific instrument parameters may vary, the fundamental principles of these methodologies are well-established.

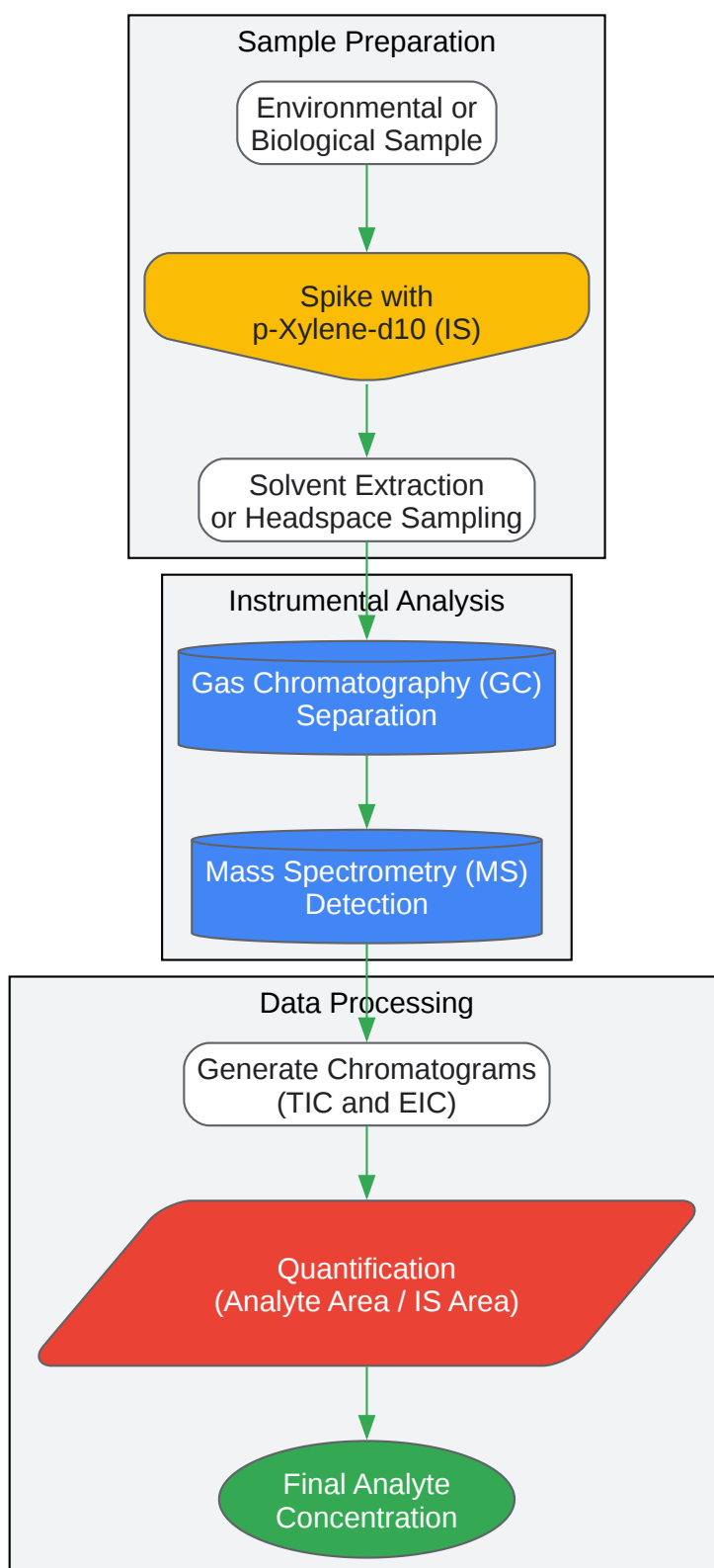
- **Boiling Point Determination:** The boiling point is typically measured using the capillary method.[\[2\]](#)[\[8\]](#)[\[9\]](#) A small amount of the liquid is placed in a fusion tube with an inverted, sealed-end capillary tube submerged in it. The apparatus is heated slowly and uniformly in a heating block or Thiele tube.[\[8\]](#)[\[9\]](#) The temperature at which a continuous and rapid stream of bubbles emerges from the capillary's open end is recorded as the boiling point.[\[9\]](#) This temperature signifies that the vapor pressure of the liquid equals the atmospheric pressure.[\[2\]](#)[\[6\]](#)
- **Melting Point Determination:** For substances that are solid at or near room temperature, the melting point is a crucial indicator of purity.[\[3\]](#)[\[10\]](#) A small, powdered sample is packed into a capillary tube, which is then placed in a melting point apparatus.[\[7\]](#)[\[10\]](#) The sample is heated at a slow, controlled rate. The temperature range from the first sign of liquid formation to the

complete liquefaction of the solid is recorded as the melting range.[10] Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.[10]

- **Density Measurement:** The density of a liquid can be determined gravimetrically using a pycnometer, which is a glass flask with a precisely known volume.[11] The procedure involves weighing the empty, clean, and dry pycnometer, then weighing it again when filled with the liquid. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[11] Another common method is the buoyancy technique, based on Archimedes' principle.[11]
- **Refractive Index Measurement:** The refractive index is commonly measured using an Abbe refractometer.[12] A few drops of the liquid are placed on the prism surface. Light is passed through the sample, and the instrument measures the angle at which the light is refracted. This measurement is temperature-dependent, so the prism temperature is controlled, typically at 20°C.[1]

Application Workflow: GC/MS Analysis

p-Xylene-d10 is frequently used as an internal standard for the quantification of volatile organic compounds (VOCs) by Gas Chromatography-Mass Spectrometry (GC/MS).[1] Its chemical similarity to related analytes ensures comparable behavior during extraction and injection, while its mass shift of +10 amu prevents interference with the non-deuterated counterparts.[1]



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Caption: Workflow for VOC analysis using **p-Xylene-d10** as an internal standard (IS) in GC/MS.

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